

Apratastat Application Notes at a Glance

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Compound Focus: Apratastat

CAS No.: 287405-51-0

Cat. No.: S519164

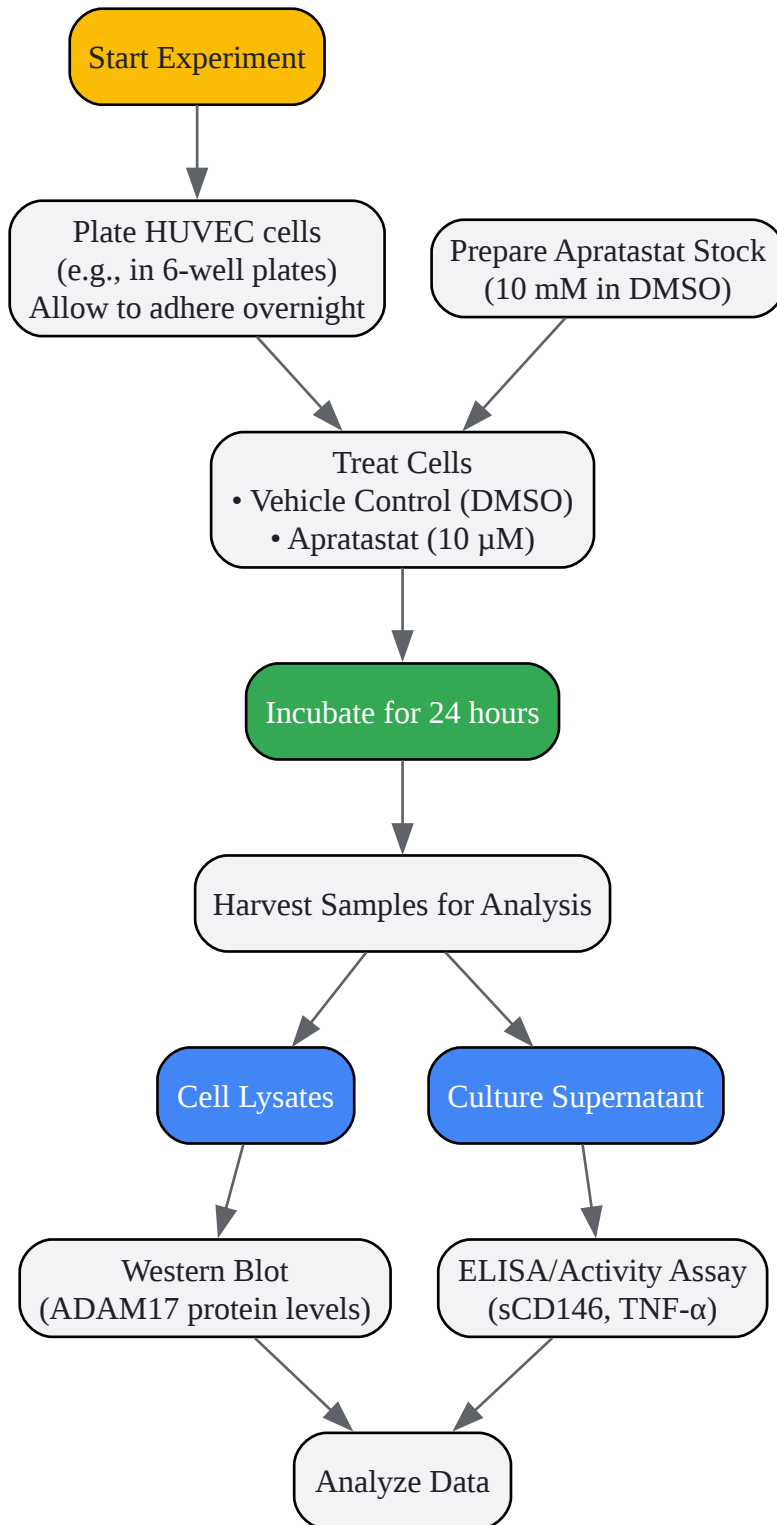
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| Aspect | Details |
|--|---|
| Drug Name | Apratastat (TMI-005) [1] [2] |
| Classification | Small molecule, orally active inhibitor [2] |
| Primary Targets | ADAM17 (TACE) and Matrix Metalloproteinases (MMPs) [1] [2] |
| Mechanism of Action | Reversible, non-selective inhibitor of TACE/MMPs; inhibits release of soluble TNF- α [2] |
| Typical Working Concentration (In Vitro) | 10 μ M [2] |
| Standard Incubation Time (In Vitro) | 24 hours [2] |

| **Key Read-Outs** | • TNF- α & IL-6 mRNA/protein levels [2] • ADAM17 activity & protein levels [2] • MCAM (CD146) release [2] | | **Molecular Formula** | C₁₇H₂₂N₂O₆S₂ [2] | | **CAS Number** | 287405-51-0 [2]

Detailed Cell Culture Protocol

The following workflow outlines a standard procedure for investigating **Apratastat**'s effects in a human umbilical vein endothelial cell (HUVEC) model, based on published research [2].



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Materials and Reagents

- **Cell Line:** Human Umbilical Endothelial Cells (HUVEC) [2].
- **Compound:** **Apratastat** (HY-119307, MedChemExpress) [2].
- **Solvent:** Dimethyl Sulfoxide (DMSO), for preparing stock solutions [2].
- **Key Assay Kits:** Reagents for Western Blot, ELISA, and/or qPCR.

Step-by-Step Procedure

- **Cell Seeding:** Plate HUVEC cells at an appropriate density in standard culture plates (e.g., 6-well plates) and allow them to adhere overnight under normal culture conditions [2].
- **Compound Preparation:** Prepare a 10 mM stock solution of **Apratastat** in DMSO. Aliquot and store at -20°C or -80°C [2].
- **Treatment:** Treat cells with:
 - **Vehicle Control:** Culture medium containing the same volume of DMSO used for **Apratastat** treatment (e.g., 0.1% v/v).
 - **Experimental Group:** Culture medium containing **10 µM Apratastat** [2].
- **Incubation:** Incubate the cells for **24 hours** under standard conditions (37°C, 5% CO₂) [2].
- **Sample Collection:** After incubation, collect both cell lysates and culture supernatant for downstream analysis [2].
- **Downstream Analysis:**
 - **Western Blotting:** Use cell lysates to detect and semi-quantify ADAM17 protein levels. Research shows **Apratastat** significantly reduces ADAM17 at the protein level [2].
 - **ELISA/Activity Assay:** Use culture supernatant to measure the concentration of shed proteins like soluble MCAM (CD146), which indicates inhibition of ADAM17 sheddase activity [2].

Experimental Applications & Evidence

The protocol above can be adapted to investigate various biological processes, with supporting evidence from the literature:

- **Inflammation Research:** In lung tissue samples, a 24-hour treatment with 10 µM **Apratastat** significantly reduced mRNA levels of key pro-inflammatory cytokines **TNF-α** and **IL-6** [2]. This confirms its functional efficacy in suppressing inflammation.
- **Cancer Biology:** In a mouse model, oral administration of **Apratastat** (10 mg/kg, daily) exhibited **anti-tumor and anti-angiogenic activity** [2]. This supports its use in *in vitro* models of cancer and angiogenesis.

- **COVID-19 Related Lung Injury:** A preclinical study used **Apratastat** (10 mg/kg, intraperitoneal) to successfully ameliorate lung inflammation and injury induced by a combination of viral mimics [3], highlighting its potential in viral inflammation models.

Important Technical Notes for Researchers

- **Solubility and Storage:** **Apratastat** is highly soluble in DMSO (≥ 100 mg/mL). Prepare stock solutions in DMSO and store them at -80°C for up to 6 months, avoiding repeated freeze-thaw cycles [2].
- **Off-Target Effects:** As a non-selective TACE/MMP inhibitor, **Apratastat** may inhibit other metalloproteinases. This should be considered when interpreting results, and controls are essential [1] [2].
- **Clinical Status Note:** **Apratastat** was investigated in Phase 2 clinical trials for Rheumatoid Arthritis but was **discontinued** from clinical development [1]. It remains a valuable and well-characterized **research-grade tool** for investigating ADAM17/MMP biology.

Summary

Apratastat serves as a potent, reversible inhibitor for dissecting the role of ADAM17 and MMPs in cell culture. The standard protocol of **10 μM concentration with a 24-hour incubation** provides a solid starting point for experiments targeting inflammatory signaling, cell surface receptor shedding, and tumor-related pathways.

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References

1. Apratastat - Drug Targets, Indications, Patents [synapse.patsnap.com]
2. Apratastat (TMI-005) | TACE/MMPs Inhibitor [medchemexpress.com]
3. ADAM17/MMP inhibition prevents neutrophilia and lung injury ... [pmc.ncbi.nlm.nih.gov]

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